

# Introduction: The Significance of 5-Bromo-2-ethoxythiazole

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## Compound of Interest

Compound Name: 5-Bromo-2-ethoxythiazole

CAS No.: 1086382-60-6

Cat. No.: B1391084

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**5-Bromo-2-ethoxythiazole** is a heterocyclic compound built upon a core thiazole ring, a scaffold of significant interest in medicinal chemistry and materials science.[1] Its structure, featuring an ethoxy group at the 2-position and a bromine atom at the 5-position, provides a unique combination of electronic properties and reactive handles for further chemical modification. The thiazole nucleus is a key component in numerous FDA-approved drugs, and substituted derivatives are constantly being explored for novel therapeutic applications.

Notably, **5-Bromo-2-ethoxythiazole** itself has been investigated for its potential as an  $\alpha$ -glucosidase inhibitor, suggesting a possible role in the management of diabetes by modulating carbohydrate absorption.[1] The bromine atom serves as a versatile synthetic handle, allowing for nucleophilic substitution reactions to create a diverse library of derivatives for structure-activity relationship (SAR) studies.[1][2] A thorough and accurate characterization of this molecule is, therefore, the foundational first step for any research and development program that utilizes it as a building block.

This guide provides a comprehensive overview of the essential characterization data for **5-Bromo-2-ethoxythiazole**, framed with the practical insights of a seasoned scientist. We will delve into the causality behind experimental choices, ensuring that the presented protocols are not just lists of steps but self-validating systems for generating reliable data.

## Physicochemical and Structural Properties

The fundamental properties of **5-Bromo-2-ethoxythiazole** are summarized below. These data are critical for calculating molar equivalents in reactions, understanding its solubility, and ensuring proper handling and storage.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>6</sub> BrNOS	[1]
Molecular Weight	208.08 g/mol	[1]
CAS Number	1086382-60-6	[3]
Appearance	Colorless Oil	[3]
Structure		

## Synthesis and Purification: A Validated Protocol

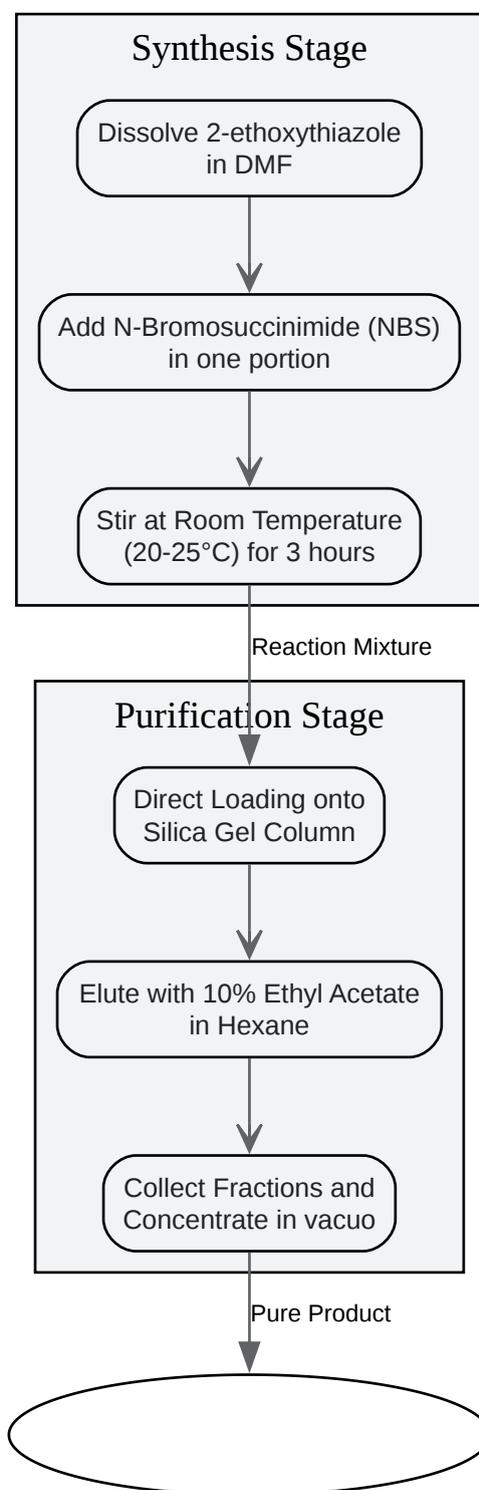
The reliable synthesis of **5-Bromo-2-ethoxythiazole** is paramount for obtaining pure material for characterization and subsequent applications. The most efficient and high-yielding reported method involves the electrophilic bromination of the electron-rich 2-ethoxythiazole precursor.

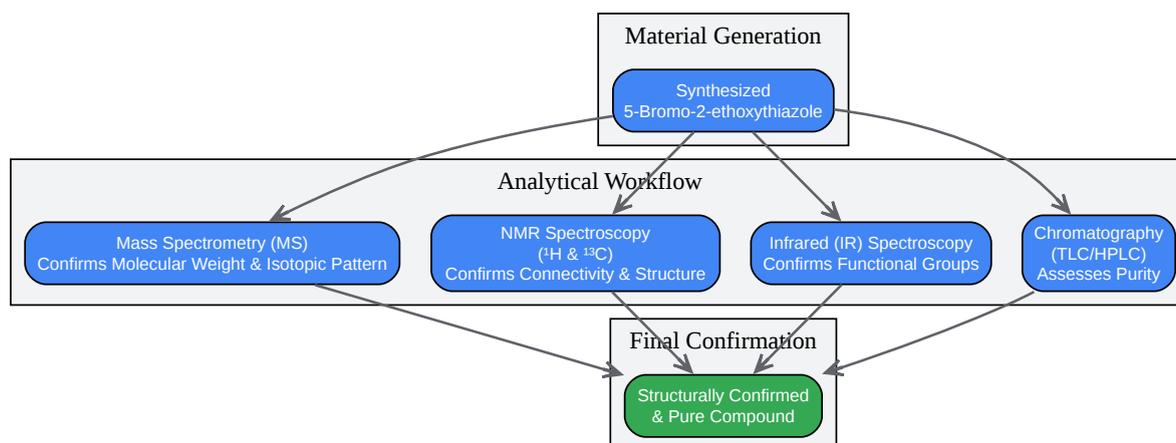
### Rationale for Method Selection

The chosen method employs N-Bromosuccinimide (NBS) as the brominating agent in a polar aprotic solvent, N,N-dimethylformamide (DMF). This approach is favored over using elemental bromine (Br<sub>2</sub>) for several reasons:

- **Selectivity:** NBS is a milder and more selective source of electrophilic bromine, which is crucial for preventing over-bromination or side reactions with the sensitive thiazole ring.[1]
- **Safety and Handling:** NBS is a solid, making it significantly easier and safer to handle and measure compared to highly corrosive and volatile liquid bromine.
- **High Yield:** The literature reports a high yield of 91% for this specific protocol, making it an efficient use of starting materials.[1][3]
- **Mild Conditions:** The reaction proceeds smoothly at room temperature, obviating the need for heating or cooling baths and simplifying the experimental setup.[1]

## Synthesis Workflow Diagram





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## Sources

- 1. Buy 5-Bromo-2-ethoxythiazole | 1086382-60-6 [smolecule.com]
- 2. jocpr.com [jocpr.com]
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